Analytical methods for quantifying (Z)-Pyriminobac-methyl in soil samples

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Compound of Interest

Compound Name:	*Pyriminobac-methyl, (Z)-*
CAS No.:	*147411-70-9*
Cat. No.:	*B126624*

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Application Note: Stereoselective Quantification of (Z)-Pyriminobac-methyl in Soil via LC-MS/MS

Executive Summary

This application note details a robust analytical protocol for the isolation and quantification of (Z)-Pyriminobac-methyl (ZPM) in complex soil matrices. While the (E)-isomer is the primary active ingredient in commercial herbicide formulations, the (Z)-isomer exists as a significant impurity and photodegradation product. Accurate quantification of the (Z)-isomer is critical for comprehensive environmental fate studies and regulatory compliance.

This guide utilizes a modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) extraction protocol coupled with Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). Special emphasis is placed on preventing photo-induced isomerization during sample processing.

Introduction & Mechanistic Insight

The Isomer Challenge

Pyriminobac-methyl contains an oxime ether moiety, allowing for geometric isomerism around the C=N double bond.

- (E)-isomer: Thermodynamically stable, herbicidally active.
- (Z)-isomer: Kinetic product, often formed via UV irradiation (photolysis) or present as a manufacturing impurity.

Critical Analytical Failure Point: The primary challenge in analyzing ZPM is the potential for on-column or in-vial isomerization. Exposure to UV light or extreme pH during extraction can convert ZPM back to the E-form, leading to false negatives for Z and false positives for E.

Matrix Interactions

Soil matrices present dual challenges:

- Adsorption: The pyrimidine ring can interact with soil organic matter (SOM) via

  -

  stacking.
- Ion Suppression: Humic and fulvic acids co-extracted from soil can suppress ionization in the MS source.

To mitigate these, we employ a buffered QuEChERS method. The buffering (Citrate or Acetate) maintains a pH (~5.0-5.5) that stabilizes the base-sensitive ester linkage while preventing acid-catalyzed hydrolysis.

Experimental Protocol

Reagents and Standards

- Analytes: (Z)-Pyriminobac-methyl (Certified Reference Material, >98% purity).
- Internal Standard (IS): Pyriminobac-methyl-d3 (or a structural analog like Bispyribac-sodium if isotopologues are unavailable).
- Solvents: LC-MS grade Acetonitrile (ACN), Methanol (MeOH), Water, Formic Acid (FA).

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- QuEChERS Kit: AOAC 2007.01 method (6 g $MgSO_4$, 1.5 g NaOAc).[1]
- d-SPE Cleanup: 150 mg $MgSO_4$, 50 mg PSA (Primary Secondary Amine), 50 mg C18.

Sample Preparation Workflow

Note: All steps must be performed under amber light or in UV-shielded glassware to prevent isomerization.

Step 1: Soil Pre-treatment

- Air-dry soil samples in the dark for 24 hours.
- Sieve through a 2 mm mesh to remove stones and debris.[2]
- Weigh 10.0 g of soil into a 50 mL fluorinated ethylene propylene (FEP) centrifuge tube (FEP reduces adsorption compared to standard PP).

Step 2: Hydration & Extraction

- Add 5 mL of ultrapure water and vortex for 30s (activates pores for solvent penetration).
- Add 10 mL of Acetonitrile (containing 1% Acetic Acid).
  - Why Acidified ACN? Acetic acid neutralizes negatively charged binding sites on soil particles, improving recovery.
- Add Internal Standard (10 µL of 10 µg/mL solution).
- Shake vigorously (mechanical shaker) for 10 minutes.

Step 3: Partitioning

- Add QuEChERS salts (AOAC 2007.01) to the tube.
- Immediately shake by hand for 1 minute (prevents $MgSO_4$ clumping).
- Centrifuge at 4,000 rpm for 5 minutes.

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Step 4: Cleanup (d-SPE)

- Transfer 1.5 mL of the supernatant (upper ACN layer) to a 2 mL d-SPE tube (containing $MgSO_4$, PSA, C18).
  - Why C18? Removes non-polar lipids/waxes.
  - Why PSA? Removes humic acids and sugars.
- Vortex for 1 minute.
- Centrifuge at 10,000 rpm for 3 minutes.

Step 5: Final Prep

- Filter supernatant through a 0.22 µm PTFE filter into an amber LC vial.
- Dilute 1:1 with mobile phase A (Water + 0.1% FA) to match initial gradient conditions.

Instrumental Analysis (LC-MS/MS)

Chromatographic Conditions

To separate the Z and E isomers, a high-efficiency C18 column with a specific gradient is required. The Z-isomer typically elutes before the E-isomer due to slightly higher polarity and different shape selectivity.

- System: UHPLC coupled to Triple Quadrupole MS.
- Column: Agilent ZORBAX Eclipse Plus C18 (100 mm x 2.1 mm, 1.8 µm) or equivalent.
- Column Temp: 35°C.
- Flow Rate: 0.3 mL/min.
- Mobile Phase A: Water + 0.1% Formic Acid + 5mM Ammonium Formate.[3]
- Mobile Phase B: Acetonitrile.[4]

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Gradient Profile:

Time (min)	% Mobile Phase B	Event
0.00	**10**	**Initial equilibration**
1.00	10	Isocratic hold (focusing)
8.00	90	Linear ramp (Isomer separation)
10.00	90	Wash
10.10	10	Re-equilibration

| 13.00 | 10 | End of Run |

Mass Spectrometry Parameters

- Ionization: ESI Positive (+).[3]
- Source Temp: 400°C.
- Capillary Voltage: 3500 V.

MRM Transitions (Pyriminobac-methyl):

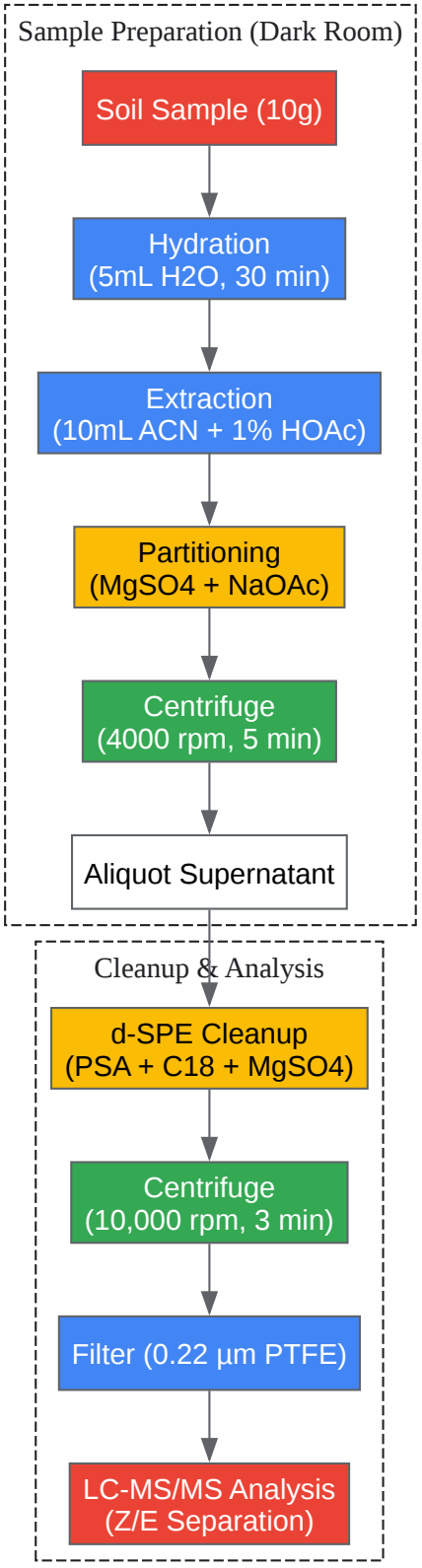
- Note: Z and E isomers share the same mass transitions but are distinguished by Retention Time (RT).

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	CE (eV)	Type
(Z)-Pyriminobac-methyl	362.1 [M+H]+	330.1	15	Quantifier
199.1	25	Qualifier		
(E)-Pyriminobac-methyl	362.1 [M+H]+	330.1	15	Confirmation

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Visualized Workflows

Extraction & Cleanup Logic

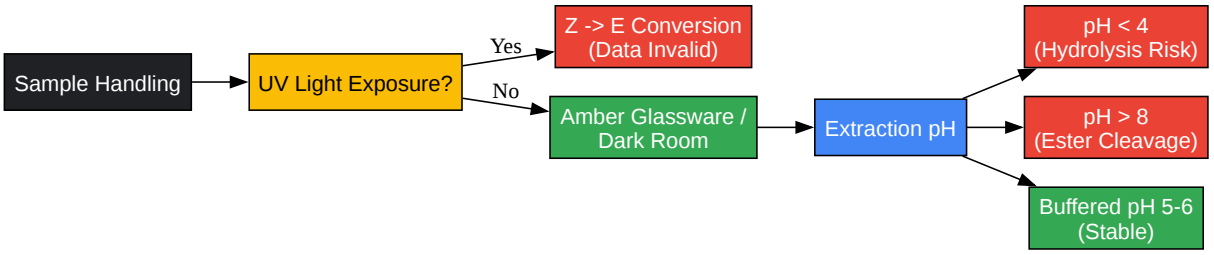


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Caption: Step-by-step QuEChERS extraction workflow optimized for Pyriminobac-methyl recovery from soil.

Isomer Stability Decision Tree



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Caption: Critical control points for maintaining Z-isomer integrity during analysis.

Method Validation Metrics

The following performance criteria must be met to validate the method according to SANTE/11312/2021 guidelines.

Parameter	Acceptance Criteria	Typical Result
Linearity (R^2)	> 0.990	0.998 (0.5 - 100 µg/kg)
Recovery (%)	70 - 120%	85 - 105%
RSD (Precision)	< 20%	4 - 8%
LOD (Limit of Detection)	S/N > 3	0.1 µg/kg
LOQ (Limit of Quantitation)	S/N > 10	0.5 µg/kg
Matrix Effect (ME)	± 20%	-15% (Suppression)

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Note on Matrix Effect: If suppression exceeds 20%, use matrix-matched calibration curves (standards prepared in blank soil extract) rather than solvent-based standards to ensure accuracy.

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